

Technical Guide: Physicochemical Characterization of Ethyl 2-methyl-2-(pyridin-3-YL)propanoate

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Compound of Interest

Compound Name: Ethyl 2-methyl-2-(pyridin-3-YL)propanoate

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For the attention of: Researchers, Scientists, and Drug Development Professionals

Subject: An in-depth technical guide on the physical properties of **Ethyl 2-methyl-2-(pyridin-3-YL)propanoate**.

Introduction

This technical guide addresses the physical properties of the compound **Ethyl 2-methyl-2-(pyridin-3-YL)propanoate**. It is important to note that a comprehensive search of available scientific literature and chemical databases has revealed a significant lack of experimentally determined physical property data for this specific molecule. This guide, therefore, serves a dual purpose: to transparently communicate the current knowledge gap and to provide a robust framework for the experimental determination of these properties.

To offer a point of reference, this document includes computed physical property data for the closely related isomer, Ethyl 2-methyl-2-(pyridin-2-yl)propanoate. Furthermore, detailed, generalized experimental protocols for determining key physical characteristics of novel organic compounds are provided. These methodologies are intended to guide researchers in the systematic characterization of **Ethyl 2-methyl-2-(pyridin-3-YL)propanoate**.

Data Presentation: A Comparative Look at a Structural Isomer

While no experimental data is available for **Ethyl 2-methyl-2-(pyridin-3-YL)propanoate**, predicted data for its pyridin-2-yl isomer offers some insight into its potential physicochemical characteristics. The following table summarizes these computed properties.

Physical Property	Computed Value (for Ethyl 2-methyl-2-(pyridin-2-yl)propanoate)	Data Source
Molecular Formula	C ₁₁ H ₁₅ NO ₂	PubChem
Molecular Weight	193.24 g/mol	PubChem[1][2]
Exact Mass	193.110278721 Da	PubChem[1]
XLogP3	2.1	PubChem[1]
Hydrogen Bond Donor Count	0	PubChem[1]
Hydrogen Bond Acceptor Count	3	PubChem[1]
Rotatable Bond Count	4	PubChem[1]
Topological Polar Surface Area	39.2 Å ²	PubChem[1]

It is crucial to reiterate that the data presented in this table is for a structural isomer and should be used with caution as a predictive tool for the properties of **Ethyl 2-methyl-2-(pyridin-3-YL)propanoate**.

Experimental Protocols

The following section outlines standard experimental methodologies for the determination of key physical properties applicable to a novel organic compound such as **Ethyl 2-methyl-2-(pyridin-3-YL)propanoate**.

1. Melting Point Determination

The melting point is a fundamental physical property that provides an indication of the purity of a solid compound.

- **Methodology:** A small, finely powdered sample of the compound is packed into a capillary tube, which is then placed in a melting point apparatus (e.g., a Mel-Temp apparatus or a Thiele tube).[3] The apparatus is heated slowly, and the temperature range from the point at which the first drop of liquid appears to the temperature at which the entire sample is liquid is recorded as the melting range.[4] For a pure compound, this range is typically narrow (0.5-1.0°C). An initial rapid determination can be performed to find an approximate melting point, followed by a slower, more precise measurement.

2. Boiling Point Determination

For liquid compounds, the boiling point is a key characteristic property.

- **Methodology:** The boiling point can be determined using a small-scale method with a Thiele tube or a MelTemp apparatus.[5][6] A small amount of the liquid is placed in a small test tube or vial, and a capillary tube, sealed at one end, is inverted and placed within the liquid.[6][7] The setup is attached to a thermometer and heated.[6] A stream of bubbles will emerge from the capillary tube as the liquid is heated above its boiling point.[6] The heat source is then removed, and the temperature at which the liquid is drawn back into the capillary tube is recorded as the boiling point.[6]

3. Solubility Assessment

Understanding the solubility of a compound in various solvents is critical for its handling, formulation, and purification.

- **Methodology:** A qualitative assessment of solubility can be performed by adding a small, measured amount of the compound to a test tube containing a specific volume of a solvent (e.g., water, ethanol, acetone, hexane). The mixture is agitated, and the compound is observed for dissolution.[8] For quantitative analysis, a saturated solution is prepared, and the concentration of the dissolved compound is determined using techniques like spectroscopy or chromatography.[9] The "like dissolves like" principle is a useful guideline, suggesting that polar compounds are more soluble in polar solvents and non-polar compounds in non-polar solvents.[10]

4. Density Measurement

The density of a liquid compound is its mass per unit volume.

- **Methodology:** For liquids, density can be determined using a pycnometer or a digital density meter.^{[11][12]} A pycnometer is a flask with a precise, known volume. The pycnometer is weighed empty, then filled with the liquid and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.^[11] Digital density meters operate on the principle of an oscillating U-tube, where the frequency of oscillation changes with the density of the liquid in the tube.^{[12][13]}

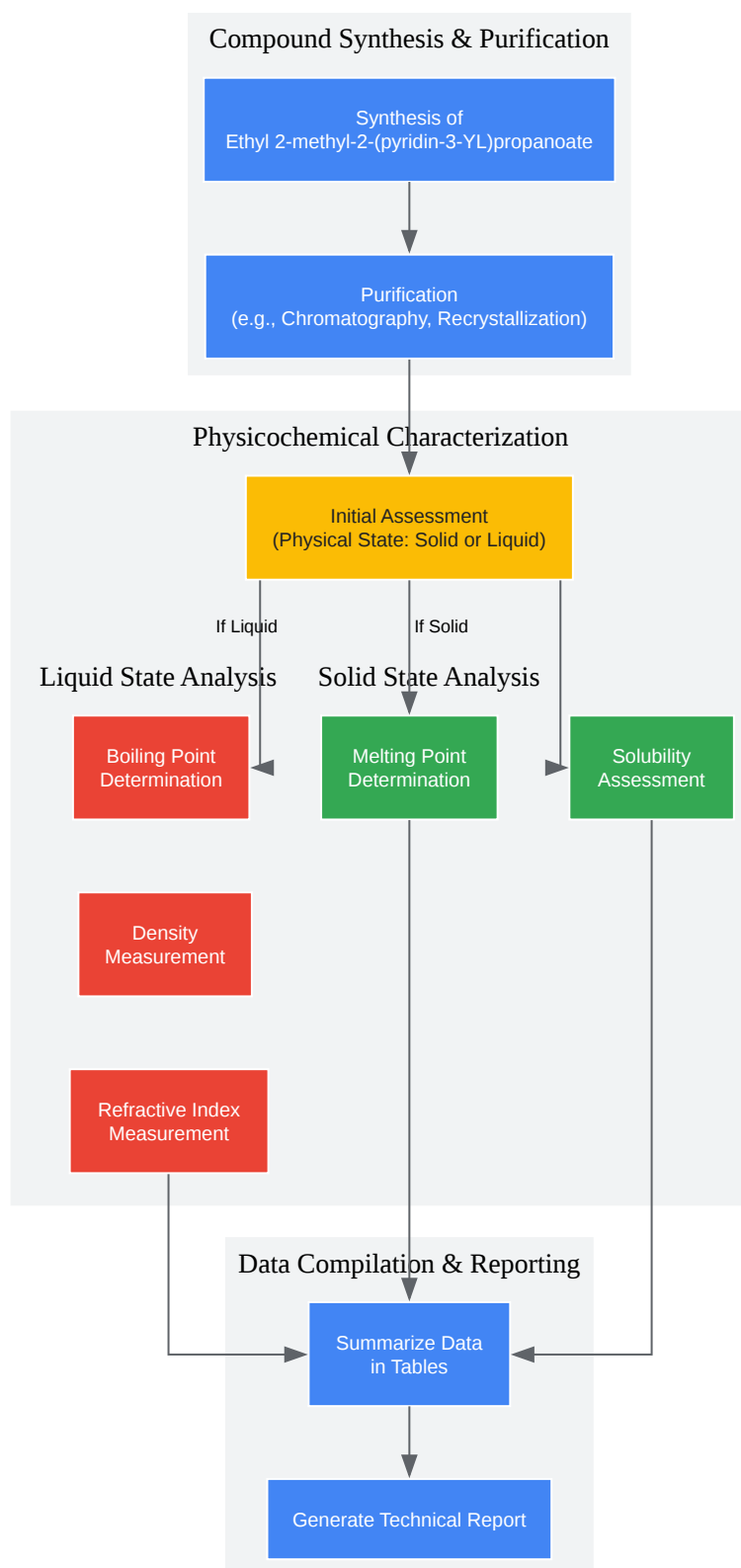
5. Refractive Index Determination

The refractive index is a measure of how light propagates through a substance and is a characteristic property of liquids.

- **Methodology:** The refractive index is typically measured using a refractometer, such as an Abbe refractometer.^[14] A few drops of the liquid sample are placed on the prism of the refractometer. Light is passed through the sample, and the angle of refraction is measured.^[14] This measurement is temperature-dependent, so the temperature at which the measurement is taken should be recorded. More advanced methods may use optical time-domain reflectometers.^[15]

Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination of the physical properties of a novel organic compound.



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Caption: Workflow for the Determination of Physical Properties.

Signaling Pathways

A thorough review of the scientific literature did not yield any information regarding the biological activity or associated signaling pathways for **Ethyl 2-methyl-2-(pyridin-3-YL)propanoate**. The characterization of its physical properties is a prerequisite for any future biological studies.

Conclusion

This technical guide highlights the absence of experimentally determined physical property data for **Ethyl 2-methyl-2-(pyridin-3-YL)propanoate**. By providing computed data for a close structural isomer and detailing robust, standard experimental protocols, this document equips researchers with the necessary framework to systematically characterize this compound. The successful determination of these fundamental properties is a critical first step in enabling further research and development involving this molecule.

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